

Core Data Presentation: Solubility Profile of Reactive Orange 16

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Compound of Interest

Compound Name: *Reactive Orange 16*

Cat. No.: *B082518*

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Reactive Orange 16 is an anionic sulphonated azo dye, a structural characteristic that largely dictates its solubility.^[3] The presence of multiple sulfonate groups renders it highly soluble in water and other polar solvents.^[1] Conversely, it demonstrates poor solubility in non-polar organic solvents.^[1] The following table summarizes the available quantitative and qualitative solubility data for **Reactive Orange 16**.

Solvent	Chemical Formula	Solubility	Temperature (°C)	Remarks
Water	H ₂ O	120 g/L[1][2][4]	20	High solubility is attributed to the presence of sulfonate groups. [1]
>150 g/L[1][2][4]	80	Solubility significantly increases with temperature.[1]		
>200 g/L	20	A composite reactive orange dye with this chromophore showed high solubility.[5]		
1 g/L	Not Specified	This lower reported value may be specific to a particular grade or experimental conditions.[1]		
Methanol	CH ₃ OH	1 g/L[1]	Not Specified	Soluble.[1]
Ethanol	C ₂ H ₅ OH	Soluble[1]	Not Specified	Quantitative data is not readily available, but it is known to be soluble in alcohol solvents.[1]

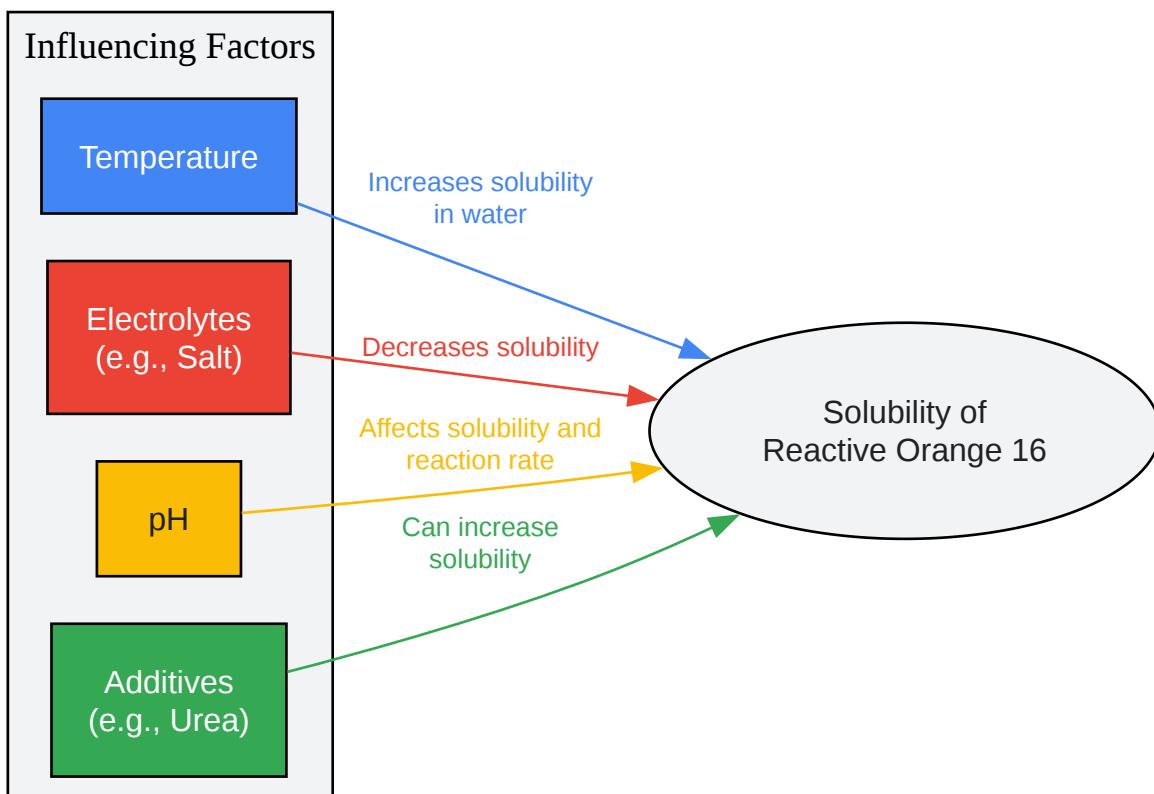
Dimethylformamide (DMF)	$(\text{CH}_3)_2\text{NC(O)H}$	Readily Soluble[1]	Not Specified	A common polar aprotic solvent for azo dyes.[1]
Dimethyl Sulfoxide (DMSO)	$(\text{CH}_3)_2\text{SO}$	Readily Soluble[1]	Not Specified	Precise quantitative data is not available for this common polar aprotic solvent for azo dyes.[1]
Acetone	CH_3COCH_3	Soluble[1]	Not Specified	General solubility for acidic azo dyes in polar aprotic solvents. [1]
Chloroform	CHCl_3	Sparingly Soluble / Insoluble[1]	Not Specified	As a non-polar solvent, it is not effective for dissolving highly polar molecules like Reactive Orange 16.[1]

Factors Influencing Solubility

The solubility of reactive dyes like **Reactive Orange 16** is not static and can be influenced by several factors:

- Temperature: For **Reactive Orange 16**, solubility in water increases significantly with a rise in temperature.[1][4] Hot water can also accelerate the dissolution process.[6][7]
- Electrolytes: The addition of electrolytes, such as salt (NaCl) and sodium hydroxide, can decrease the solubility of reactive dyes.[6]

- pH: The pH of the solution can affect the solubility and the reaction rate of the dye.[6] It is advised not to add alkaline agents during the initial dissolution of reactive dyes to prevent hydrolysis.[6][7]
- Additives: Urea can act as a solubilizing agent, increasing the solubility of reactive dyes.[6][7]



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Caption: Factors influencing the solubility of **Reactive Orange 16**.

Experimental Protocols for Solubility Determination

Accurate and reproducible determination of solubility is crucial for research and industrial applications. The following are detailed methodologies for assessing the solubility of **Reactive Orange 16**.

Method 1: Vacuum Filtration Method

This method is a practical approach to determine the solubility limit of a dye in a solvent.

Objective: To determine the maximum concentration of **Reactive Orange 16** that can be dissolved in a solvent at a specific temperature without leaving undissolved particles.

Materials:

- **Reactive Orange 16**
- Solvent (e.g., deionized water)
- Beakers
- Magnetic stirrer and stir bar
- Nutsch filter or similar vacuum filtration apparatus
- Filter paper
- Graduated pipette
- Analytical balance

Procedure:

- Prepare a series of dye solutions with increasing concentrations in a fixed volume of the solvent (e.g., 200 mL of water) at a controlled temperature (e.g., $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$).[\[1\]](#)
- Weigh the desired amount of **Reactive Orange 16** and add it to the solvent in a beaker while stirring.
- Maintain stirring for a defined period (e.g., 2 to 5 minutes).[\[1\]](#)
- Immediately after stirring, filter the solution through the Nutsch filter under vacuum.[\[1\]](#)
- Carefully observe the filter paper for any undissolved dye particles.
- The presence of a residue on the filter paper indicates that the solubility limit has been exceeded.

- The highest concentration that results in no visible residue on the filter paper is considered the solubility of the dye under the tested conditions.

Method 2: Spectrophotometric Method

This method provides a more quantitative determination of solubility and is particularly useful for sparingly soluble dyes or when high precision is required.

Objective: To quantitatively determine the concentration of a saturated solution of **Reactive Orange 16**.

Materials:

- **Reactive Orange 16**
- Solvent of interest
- Spectrophotometer
- Volumetric flasks
- Pipettes
- Centrifuge or filtration apparatus

Procedure:

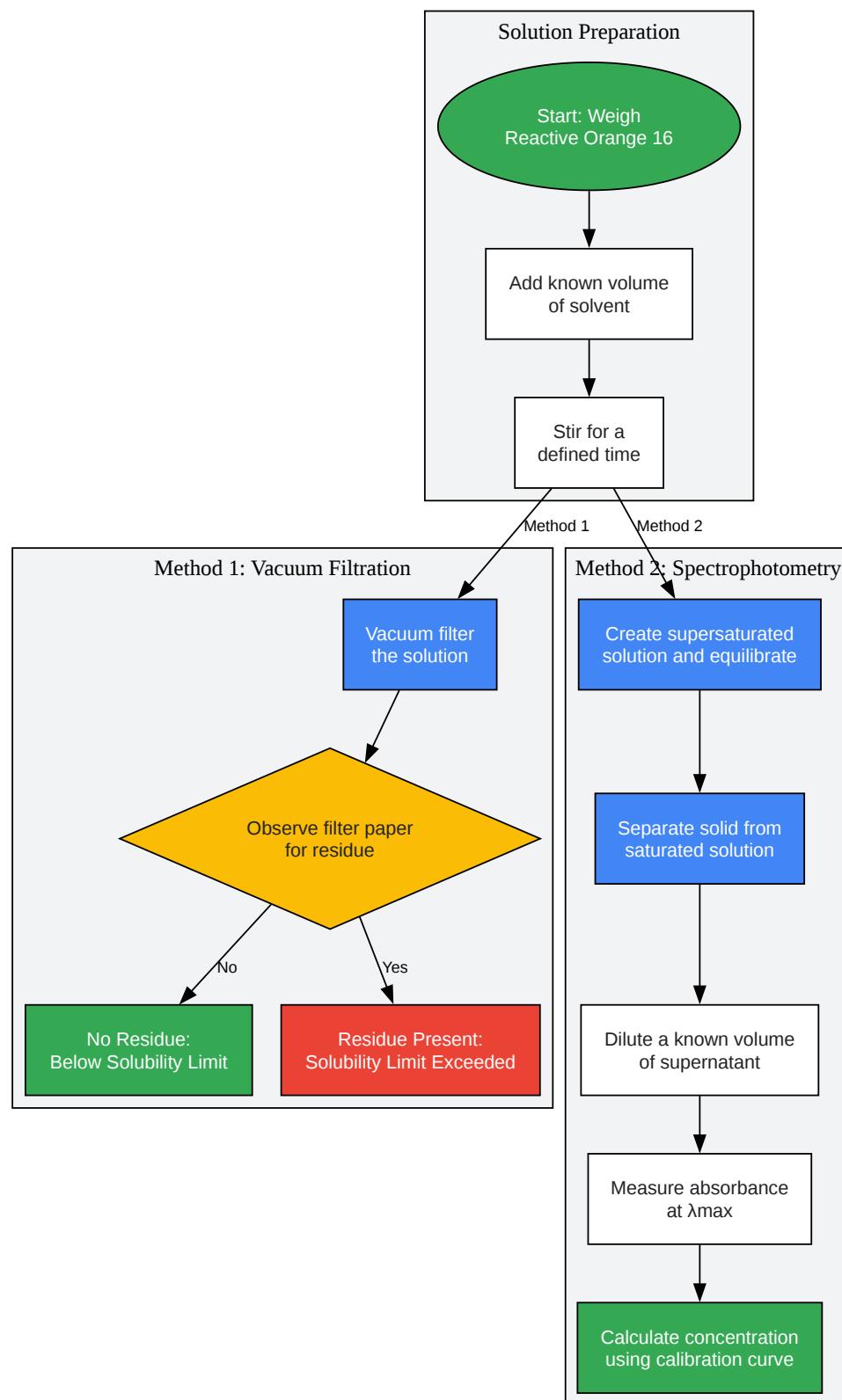
Part A: Calibration Curve Generation

- Prepare a stock solution of **Reactive Orange 16** of a known concentration in the desired solvent.[1]
- Create a series of standard solutions of decreasing concentrations through serial dilution of the stock solution.[1]
- Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **Reactive Orange 16** (approximately 494 nm).[1][8]

- Plot a graph of absorbance versus concentration to generate a calibration curve. The curve should be linear and pass through the origin.[\[1\]](#)

Part B: Saturated Solution Analysis

- Prepare a supersaturated solution by adding an excess amount of **Reactive Orange 16** to a known volume of the solvent in a sealed container.
- Agitate the solution at a constant temperature for a sufficient time to ensure equilibrium is reached (e.g., 24-48 hours).
- Separate the undissolved solid from the saturated solution by centrifugation or filtration.
- Carefully take a known volume of the clear supernatant (the saturated solution) and dilute it with the solvent to a concentration that falls within the range of the calibration curve.
- Measure the absorbance of the diluted solution at the λ_{max} .
- Use the calibration curve to determine the concentration of the diluted solution.
- Calculate the concentration of the original saturated solution by accounting for the dilution factor. This value represents the solubility of **Reactive Orange 16** in that solvent at that temperature.

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Caption: Experimental workflow for determining the solubility of **Reactive Orange 16**.

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